

In-depth Technical Guide: 4-(1-bromoethyl)-1,1dimethylcyclohexane

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Compound of Interest

4-(1-Bromoethyl)-1,1dimethylcyclohexane

Cat. No.:

B1376786

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CAS Number: 1541820-82-9

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the chemical compound **4-(1-bromoethyl)-1,1-dimethylcyclohexane**. Due to the limited availability of published experimental data, this guide focuses on summarizing the fundamental properties and predicted characteristics of the molecule.

Chemical Identity and Physical Properties

4-(1-bromoethyl)-1,1-dimethylcyclohexane is a halogenated derivative of dimethylcyclohexane. Its core structure consists of a cyclohexane ring substituted with a 1-bromoethyl group at the 4-position and two methyl groups at the 1-position.

Table 1: Physicochemical Properties



Property	Value	Source
CAS Number	1541820-82-9	[1][2][3][4]
Molecular Formula	C10H19Br	[1][4]
Molecular Weight	219.16 g/mol	[4]
MDL Number	MFCD21776206	[4]

Note: Experimental physical properties such as boiling point, melting point, and density are not readily available in published literature.

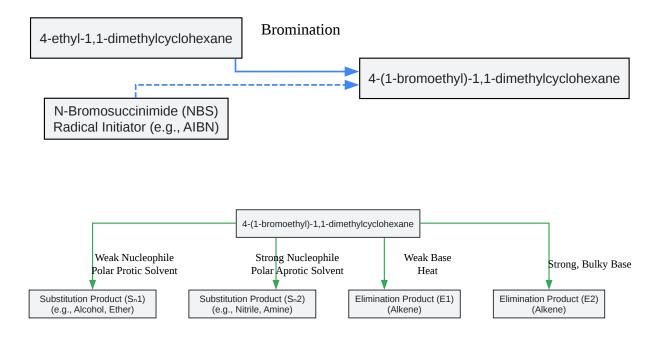
Synthesis and Reactivity

Detailed experimental protocols for the synthesis of **4-(1-bromoethyl)-1,1- dimethylcyclohexane** are not extensively documented in publicly accessible scientific literature. However, its structure suggests that it could be synthesized through standard organic chemistry methodologies.

Logical Synthesis Workflow:

A plausible synthetic route could involve the bromination of 4-ethyl-1,1-dimethylcyclohexane. This could potentially be achieved through a radical substitution reaction, for instance, using N-bromosuccinimide (NBS) in the presence of a radical initiator.





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